

Spectrophotometric Analysis of Acid Red 266: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid red 266

CAS No.: 12217-37-7

Cat. No.: B15599896

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectrophotometric analysis of **Acid Red 266**, an azo dye. It details the fundamental properties of the dye, experimental protocols for its quantification, and a methodological framework for studying its degradation. This document is intended to serve as a practical resource for professionals in research and development.

Core Properties of Acid Red 266

Acid Red 266 is a synthetic dye belonging to the azo class, characterized by the presence of one or more azo groups ($-N=N-$). Its chemical and physical properties are essential for developing accurate analytical methods.

Property	Value
C.I. Name	Acid Red 266
Molecular Formula	$C_{17}H_{10}ClF_3N_3NaO_4S$
Molecular Weight	467.78 g/mol
CAS Number	57741-47-6

Spectrophotometric Characterization

Spectrophotometry is a primary technique for the quantitative analysis of colored compounds like **Acid Red 266**. The analysis is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.

Absorption Spectrum and Maximum Wavelength (λ_{max})

The UV-Visible absorption spectrum of **Acid Red 266** in an aqueous solution exhibits a characteristic peak in the visible region. The wavelength at which the maximum absorbance occurs (λ_{max}) is crucial for quantitative measurements as it provides the highest sensitivity. Studies on the aggregation behavior of **Acid Red 266** have shown its UV/Vis absorption spectra under various conditions. In dilute aqueous solutions, the monomeric form of **Acid Red 266** has a distinct absorption profile.

Parameter	Value
Absorption Maximum (λ_{max})	~525 nm

Note: The λ_{max} can be influenced by solvent polarity, pH, and dye concentration due to aggregation effects.

Molar Absorptivity (ϵ)

The molar absorptivity is a measure of how strongly a chemical species absorbs light at a particular wavelength. It is a constant for a given substance at a specific wavelength and is essential for calculating the concentration of the substance from its absorbance. While a

precise molar absorptivity for the pure monomeric form of **Acid Red 266** is not explicitly stated in the readily available literature, it can be determined experimentally by measuring the absorbance of a series of standard solutions of known concentration.

Experimental Protocols

The following sections detail the methodologies for the preparation of standard solutions and the spectrophotometric determination of **Acid Red 266**.

Preparation of Standard Solutions

Accurate preparation of standard solutions is fundamental to obtaining reliable quantitative data.

Materials:

- **Acid Red 266** (analytical grade)
- Distilled or deionized water
- Volumetric flasks (various sizes)
- Analytical balance

Procedure:

- Stock Solution (e.g., 100 mg/L):
 - Accurately weigh 10.0 mg of **Acid Red 266** using an analytical balance.
 - Quantitatively transfer the dye to a 100 mL volumetric flask.
 - Dissolve the dye in a small amount of distilled water and then fill the flask to the mark.
 - Stopper the flask and invert it several times to ensure homogeneity. Stirring at an elevated temperature can aid in dissolution.
- Working Standards:

- Prepare a series of working standards by serial dilution of the stock solution. For example, to prepare 10 mg/L, 5 mg/L, 2.5 mg/L, 1.25 mg/L, and 0.625 mg/L standards, pipette 10 mL, 5 mL, 2.5 mL, 1.25 mL, and 0.625 mL of the stock solution into separate 100 mL volumetric flasks and dilute to the mark with distilled water.

Determination of λ_{max} and Calibration Curve

Instrumentation:

- UV-Visible Spectrophotometer (double beam recommended)
- Quartz or glass cuvettes (1 cm path length)

Procedure:

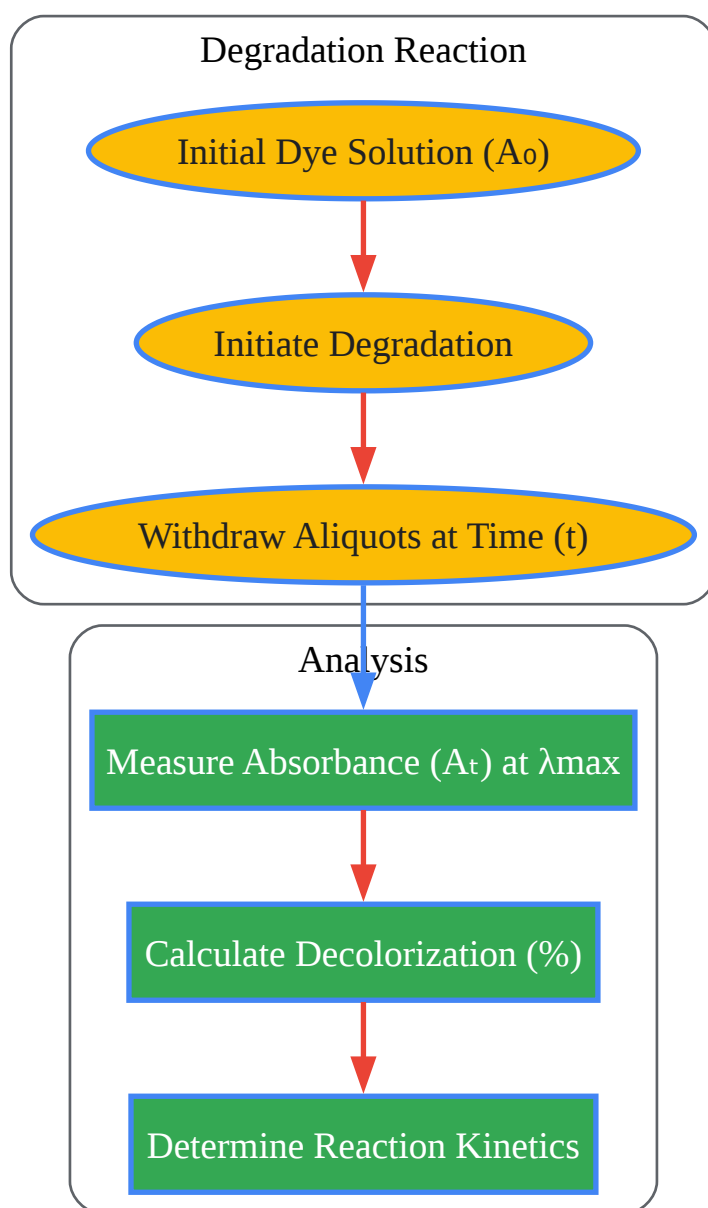
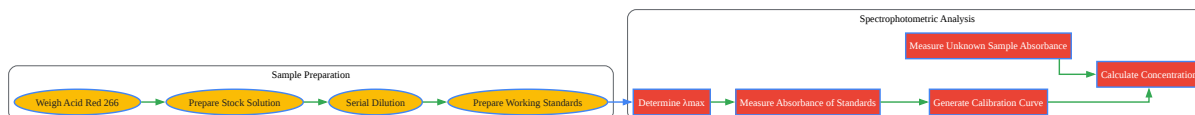
- Determination of λ_{max} :
 - Turn on the spectrophotometer and allow it to warm up.
 - Set the spectrophotometer to scan a wavelength range (e.g., 400-700 nm).
 - Use distilled water as a blank to zero the instrument.
 - Measure the absorbance of one of the mid-range standard solutions (e.g., 5 mg/L).
 - The wavelength corresponding to the highest absorbance peak is the λ_{max} .
- Generation of Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} (e.g., 525 nm).
 - Zero the instrument with the distilled water blank.
 - Measure the absorbance of each of the prepared working standard solutions, starting from the least concentrated. Rinse the cuvette with the next standard before measuring.
 - Plot a graph of absorbance versus concentration.

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value close to 1 indicates a good linear relationship.

Analysis of Unknown Samples

To determine the concentration of **Acid Red 266** in an unknown sample:

- Measure the absorbance of the unknown sample at the λ_{max} .
- Ensure the absorbance falls within the linear range of the calibration curve. If necessary, dilute the sample.
- Calculate the concentration using the equation from the linear regression of the calibration curve.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectrophotometric Analysis of Acid Red 266: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599896/docs#spectrophotometric-analysis-of-acid-red-266-a-technical-guide\]](https://www.benchchem.com/product/b15599896/docs#spectrophotometric-analysis-of-acid-red-266-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)